lenvatinib mesylate polymorph solubility comparison

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Compound Focus: **Lenvatinib Mesylate**

CAS No.: 857890-39-2

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Lenvatinib Mesylate Polymorphs at a Glance

The table below summarizes key characteristics of several identified solid forms of **lenvatinib mesylate**. "Form C" is often referenced as a stable benchmark for comparison [1] [2].

Form Name	Solid Form Type	Key Characteristics	Reported Solubility (µg/mL)
Form A [2]	Anhydrous Polymorph	One of the original polymorphs; crystal structure reported [2].	65.7 (in water)
Form B [3]	Anhydrous Polymorph	Reported to be unstable, transforming to Form C under various humidity conditions [3].	Information missing
Form C [2]	Anhydrous Polymorph	Stable form; low solubility; endpoint for transformation of other forms [1] [3] [2].	5.5 (in water)
Form H [2]	Hydrate	Pseudopolymorph; crystal structure available [2].	6.4 (in water)
Form F [1]	Hydrate	Transforms to Form C in solutions with water activity up to 0.821 [1].	Information missing

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Form Name	Solid Form Type	Key Characteristics	Reported Solubility (µg/mL)
Form D [1]	New Unsolvated Form	Newly discovered form; prepared via desolvation of a DMSO solvate [1].	Information missing
Form XI [3]	Dihydrate	Good solubility and stability; low hygroscopicity; not an organic solvate [3].	Information missing
DMSO Solvate [1]	Solvate	Intermediate for preparing new unsolvated forms (e.g., Form D) [1].	Information missing

Note: The solubility data shown is from a single comparative study [2]. Solubility can vary significantly with experimental conditions (temperature, solvent, etc.).

Experimental Insights into Polymorph Transformation

Understanding how and why polymorphs transform is as crucial as comparing their properties. Research provides detailed insights into these dynamic processes.

- **Solvent-Mediated Desolvation Transformation (SMDT)**: A 2020 study investigated the transformation of a **Lenvatinib Mesylate DMSO solvate** to a new unsolvated **Form D** [1].
    - **Mechanism**: The process is **thermodynamically controlled** by the nucleation and growth of the stable Form D, rather than by the dissolution of the metastable solvate [1].
    - **Key Finding**: **Water activity** is the paramount factor. The desolvation process only occurs when the water activity in the DMSO-water mixture exceeds that of DMSO [1].
    - **Methodology**: The study combined **solubility measurements** using the gravimetric method with *in situ* monitoring of solid-phase composition using **Raman spectroscopy**. The solubility data was correlated using a non-random two liquids model to evaluate the thermodynamic driving force [1].
- **Stability and Transformation Pathways**: Multiple studies note that several forms are inherently unstable and tend to convert to the more stable Form C.

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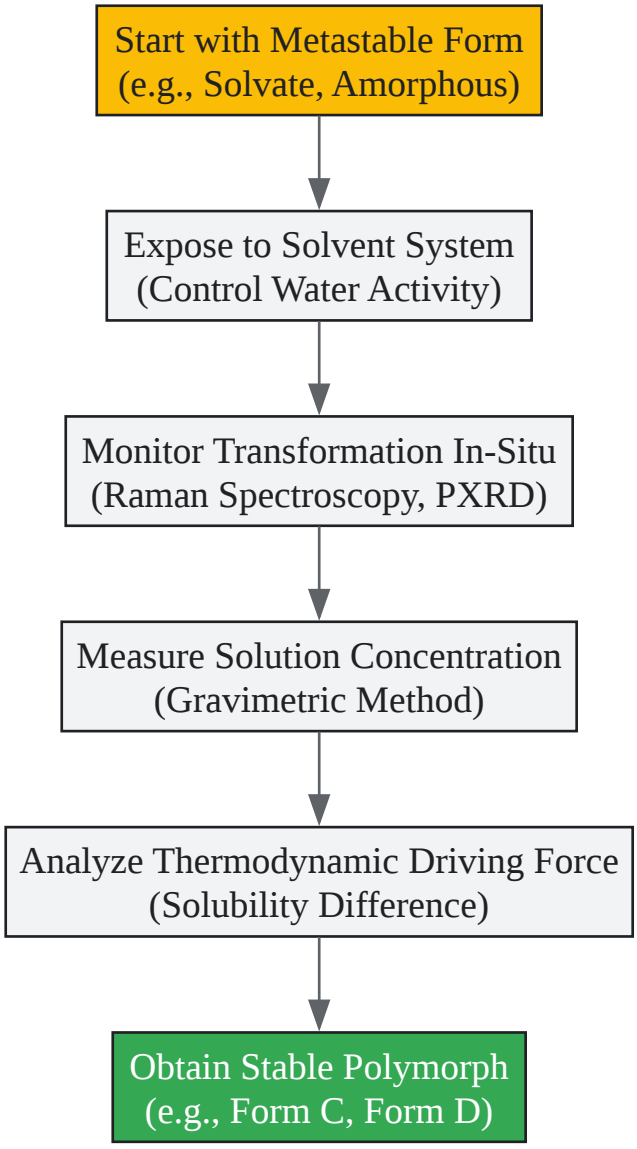
- **Form B** and **Form I** are known to transform into Form C or a mixture with Form C under different humidity conditions [3].
- The hydrate **Form F** transforms to Form C in solution, limiting its practical utility [1].

The following diagram illustrates the typical workflow and logic for studying polymorph transformation, based on the methodologies cited:



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Strategic Implications for Drug Development

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The data on **lenvatinib mesylate** polymorphs highlights several critical considerations for pharmaceutical scientists.

- **Form Selection is More Than Solubility**: While Form A shows higher equilibrium solubility, Form C's stability is often a dominant factor for shelf life and consistent product performance [2]. Form XI (dihydrate) is reported to offer a favorable balance of good solubility, high stability, and low hygroscopicity, making it a strong candidate for development [3].
- **Process Design Controls the Outcome**: The synthesis of a specific polymorph requires precise control. The production of Form XI, for instance, involves a specific anti-solvent crystallization using ethyl acetate and water with seeding [3]. As research shows, failing to control parameters like water activity during processing can lead to unintended transformation to a different form [1].
- **Intellectual Property Considerations**: Polymorphs can be critical for patent life. The general rule in Europe is that a new crystalline form of a known compound, without a demonstrated technical prejudice or unexpectedly superior property, lacks an inventive step [4] [5]. Successfully patenting a new form often requires data proving unexpected advantages, such as the improved stability demonstrated for the acalabrutinib polymorph or the "technical difficulty" in crystallizing it [4].

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